

Calycosin: A Technical Guide to its Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Calycosin

Cat. No.: B1668236

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Introduction

Calycosin, an O-methylated isoflavone, is a natural compound primarily isolated from the roots of *Astragalus membranaceus* Bge. var. *mongholicus* and *Trifolium pratense* L. (red clover).^[1]^[2] It has garnered significant attention in the scientific community for its diverse pharmacological activities, including antioxidant, anti-inflammatory, neuroprotective, and anticancer effects.^[3]^[4]^[5] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **Calycosin**, with a focus on its modulation of critical cellular signaling pathways. Detailed experimental protocols are provided to facilitate further research and development.

Chemical Structure and Properties

Calycosin is chemically known as 7-hydroxy-3-(3-hydroxy-4-methoxyphenyl)chromen-4-one.^[1]^[2] Its structure is characterized by a three-ring isoflavone backbone with hydroxyl and methoxy functional groups that contribute to its biological activity.

Table 1: Chemical and Physical Properties of **Calycosin**

Property	Value	Reference(s)
IUPAC Name	7-hydroxy-3-(3-hydroxy-4-methoxyphenyl)chromen-4-one	[1][2]
Synonyms	3'-hydroxyformononetin, 3',7'-dihydroxy-4'-methoxyisoflavone	[1][2]
CAS Number	20575-57-9	[1][2]
Chemical Formula	C ₁₆ H ₁₂ O ₅	[1][6]
Molecular Weight	284.26 g/mol	[1][6]
Appearance	White to off-white or light yellow powder	[1][7]
Melting Point	245-247 °C	[7]
Solubility	Soluble in methanol (1 mg/mL), DMSO (25 mg/mL), and DMF (30 mg/mL).	[1][7][8]
Storage	2-8°C, sealed in a dry place.	[7][9]

Table 2: Spectroscopic Data of **Calycosin**

Spectroscopic Technique	Data	Reference(s)
UV-Vis (λ _{max})	219, 249, 291 nm (in Methanol)	[8]
¹ H-NMR	Available	[10][11]
¹³ C-NMR	Available	[1][12]
Mass Spectrometry	Available	[1][12]

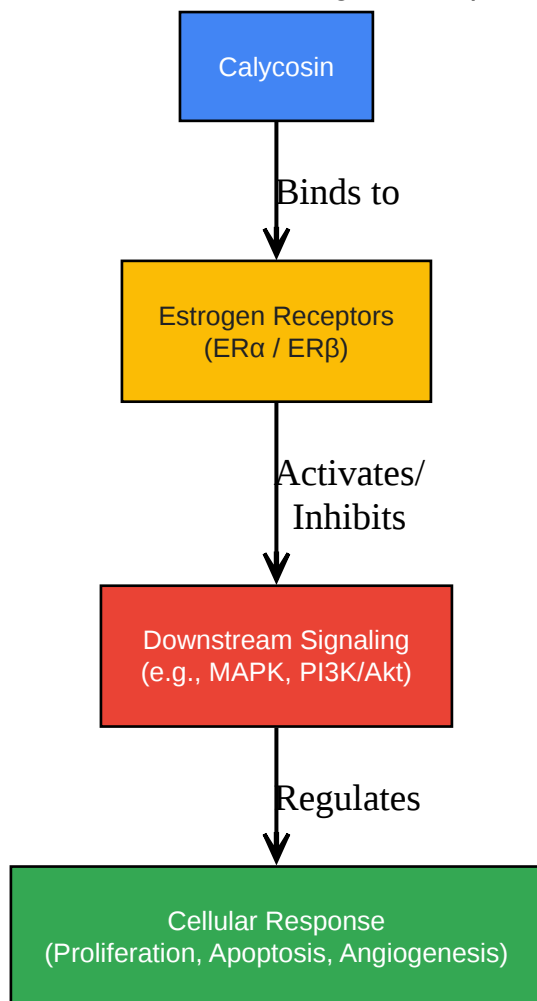
Biological Activity and Signaling Pathways

Calycosin exerts its biological effects by modulating a variety of cellular signaling pathways. Its ability to interact with key regulatory proteins makes it a promising candidate for the development of novel therapeutics.

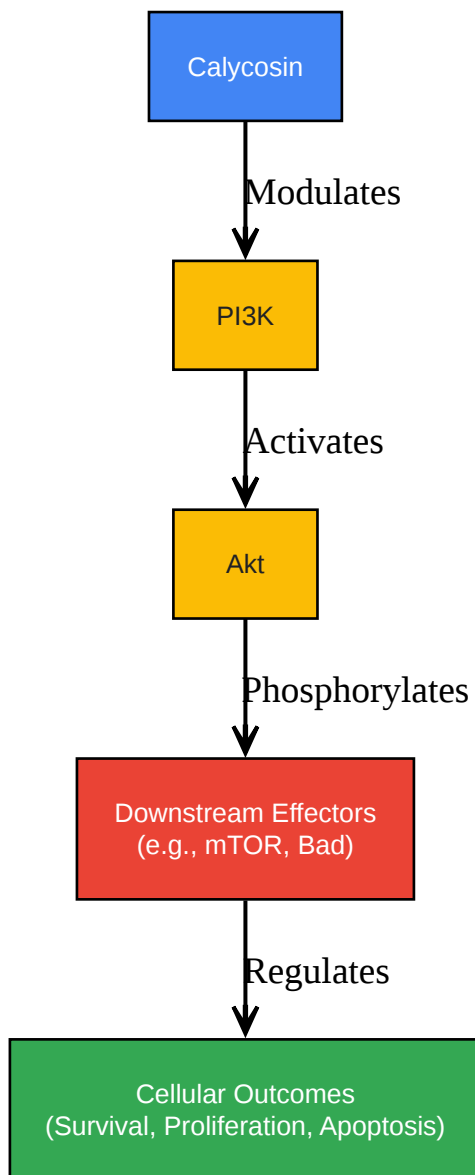
Estrogen Receptor (ER) Signaling

Calycosin is classified as a phytoestrogen and can bind to estrogen receptors (ER α and ER β), acting as a selective estrogen receptor modulator (SERM).^{[4][8]} Its effects are often cell-type specific. In some breast cancer cells, it exhibits anti-proliferative effects by upregulating ER β and subsequently inhibiting downstream signaling.^[13] Conversely, in endothelial cells, it can promote angiogenesis through ER-mediated activation of the MAPK pathway.^[14]

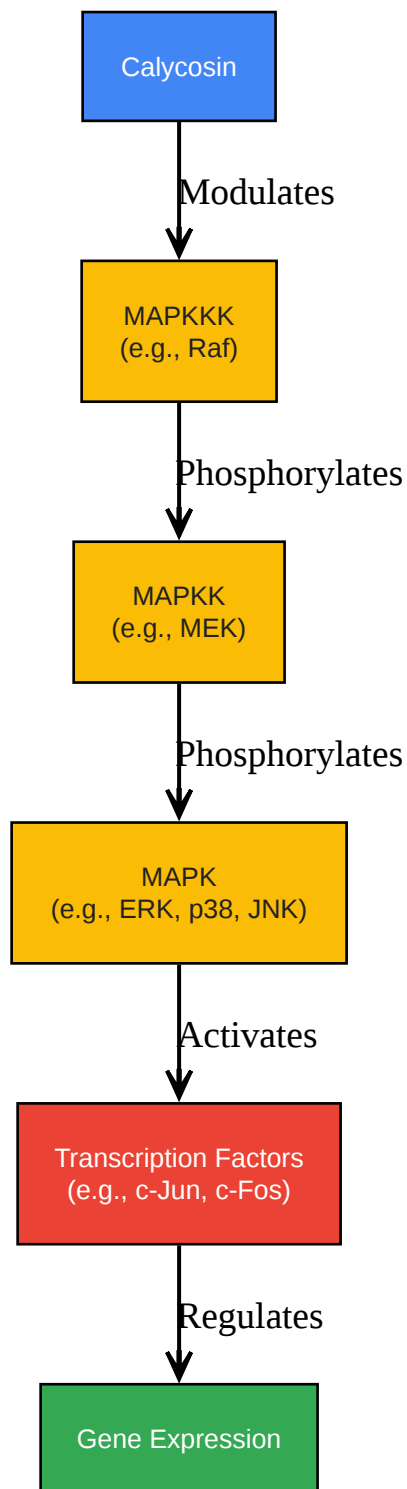
Calycosin's Modulation of Estrogen Receptor Signaling

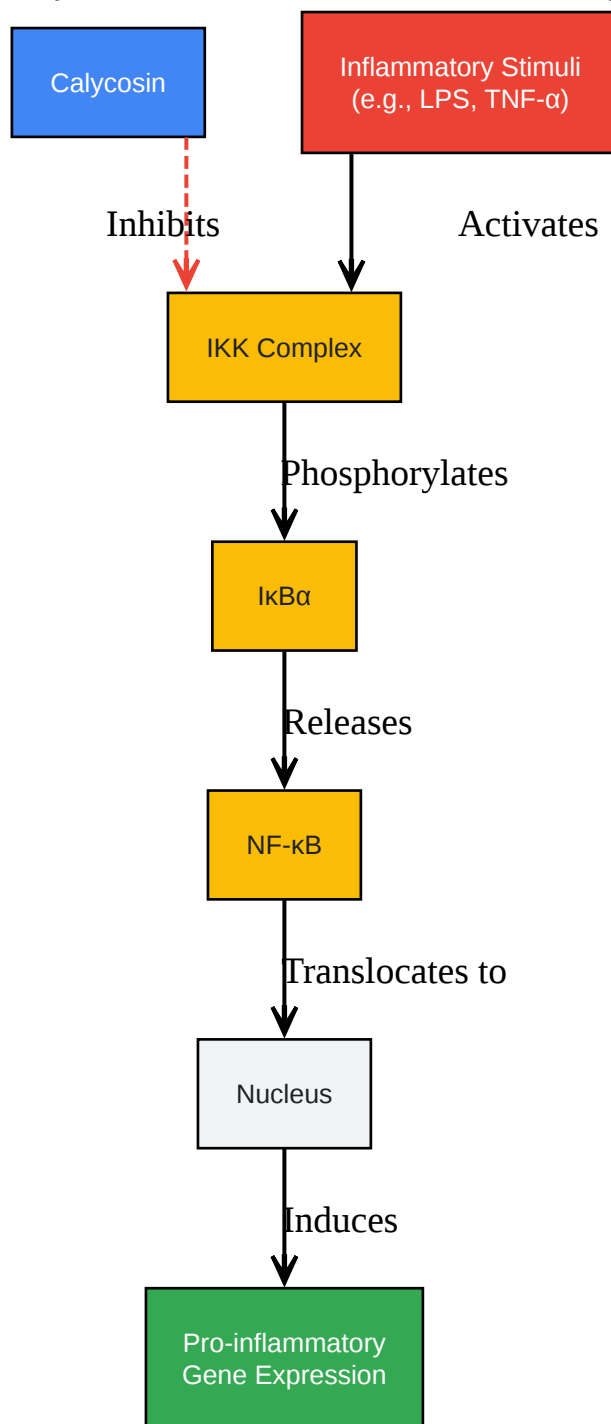


Calycosin's Effect on the PI3K/Akt Pathway

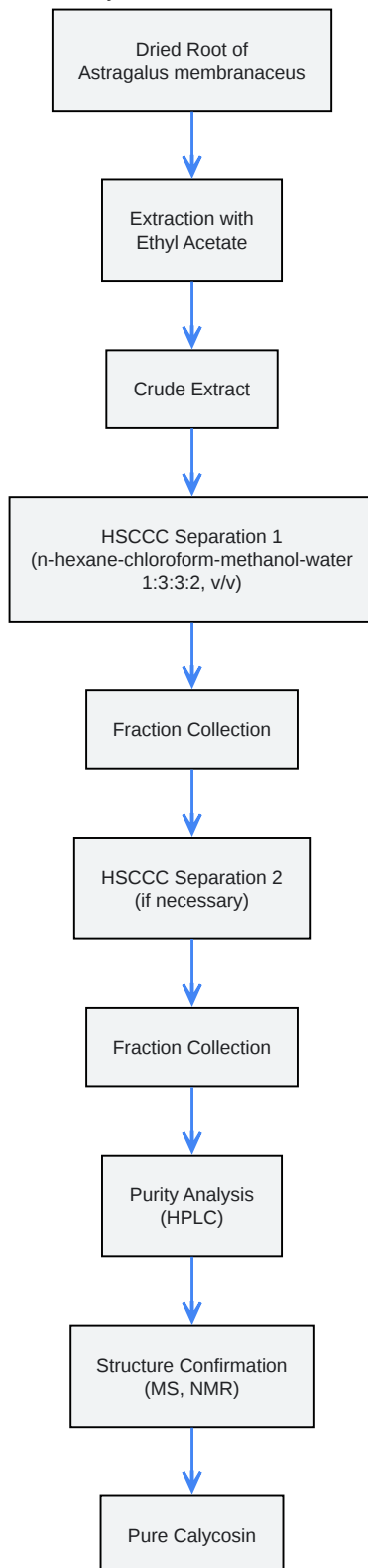


Calycosin's Influence on the MAPK/ERK Pathway



Calycosin's Inhibition of the NF- κ B Pathway

Workflow for Calycosin Extraction and Purification

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- To cite this document: BenchChem. [Calycosin: A Technical Guide to its Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668236#calycosin-structure-and-chemical-properties]

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